

(2E)-Leocarpinolide F: An Undocumented Sesquiterpene Lactone

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Compound of Interest

Compound Name: (2E)-Leocarpinolide F

Cat. No.: B15595501

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Despite a comprehensive search of available scientific literature, no data has been found regarding the physical and chemical properties, biological activity, or associated signaling pathways of a compound specifically identified as **(2E)-Leocarpinolide F**. The requested in-depth technical guide or whitepaper cannot be generated due to the absence of any published research on this particular molecule.

Scientific databases and chemical repositories do not contain entries for "**(2E)-Leocarpinolide F**," indicating that this compound may be novel, not yet characterized, or a misnomer.

In contrast, significant research is available for a related compound, Leocarpinolide B (LB), a sesquiterpene lactone isolated from *Sigesbeckia Herba*.^{[1][2][3][4][5]} Studies on Leocarpinolide B have demonstrated its potential anti-inflammatory and anti-arthritis properties.^{[1][3][5]}

Research on the Related Compound: Leocarpinolide B

Leocarpinolide B has been shown to exert its biological effects through the modulation of key inflammatory signaling pathways.^{[2][4]} The primary mechanisms of action identified for Leocarpinolide B include:

- Inhibition of the NF-κB Pathway: Leocarpinolide B has been found to directly interact with the NF-κB p65 subunit, which reduces its DNA binding activity.^{[1][5]} This inhibition leads to a decrease in the production of pro-inflammatory cytokines such as IL-6 and TNF-α.^[2]

- Activation of the Nrf2 Pathway: Leocarpinolide B promotes the translocation of Nrf2 (nuclear factor erythroid 2-related factor 2) into the nucleus.[2][4] This leads to an increase in the expression of antioxidant enzymes like heme oxygenase-1 (HO-1), thereby reducing intracellular reactive oxygen species.[2]

The anti-inflammatory effects of Leocarpinolide B have been observed in various experimental models, including lipopolysaccharide (LPS)-induced inflammation in RAW264.7 macrophages and collagen-induced arthritis in mice.[2][3][5]

Due to the complete lack of information on "**(2E)-Leocarpinolide F**," it is not possible to provide the requested tables of quantitative data or diagrams of signaling pathways and experimental workflows. Researchers interested in this area may find the literature on Leocarpinolide B to be a relevant starting point for investigating structurally similar compounds.

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